

# dilution procedure for Nopco NXZ defoamer

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## Compound Focus: Nopco NXZ

CAS No.: 12794-56-8

Cat. No.: S1824518

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## NOPCO NXZ Technical Data

This table summarizes the key physical and chemical properties of **NOPCO NXZ** as provided by the manufacturer [1].

Property	Specification / Value
Composition	Mixture of mineral oil, metallic soap, and nonionic surfactant [1]
Appearance	Light yellowish brown liquid [1]
Ionisity	Nonionic [1]
Specific Gravity	0.89 (20°C) [1]
Viscosity	170 mPa · s (25°C); 2200 mPa · s (5°C) [1]
pH	5.1 (2 mass% aqueous dispersion) [1]
Flash Point	174 °C [1]
Dispersibility	Dispersible in water [1]
Hard Water Resistance	Good [1]

## Application & Dilution Guidelines

Based on the manufacturer's information, here are the protocols for use.

- **Typical Usage Level:** For emulsions and latexes, **NOPCO NXZ** is typically used at a level of **0.1-0.3 mass%** on the solid weight of the material [1].
- **Dilution Procedure:** The manufacturer states that **NOPCO NXZ** can be used directly or diluted with water. In the case of dilution, it is crucial to **"use under mixing"** to ensure proper incorporation [1].
- **Storage Handling:** If the product has separated after long storage, it is recommended to **"Mix well before using"** [1].

## Frequently Asked Questions (FAQs)

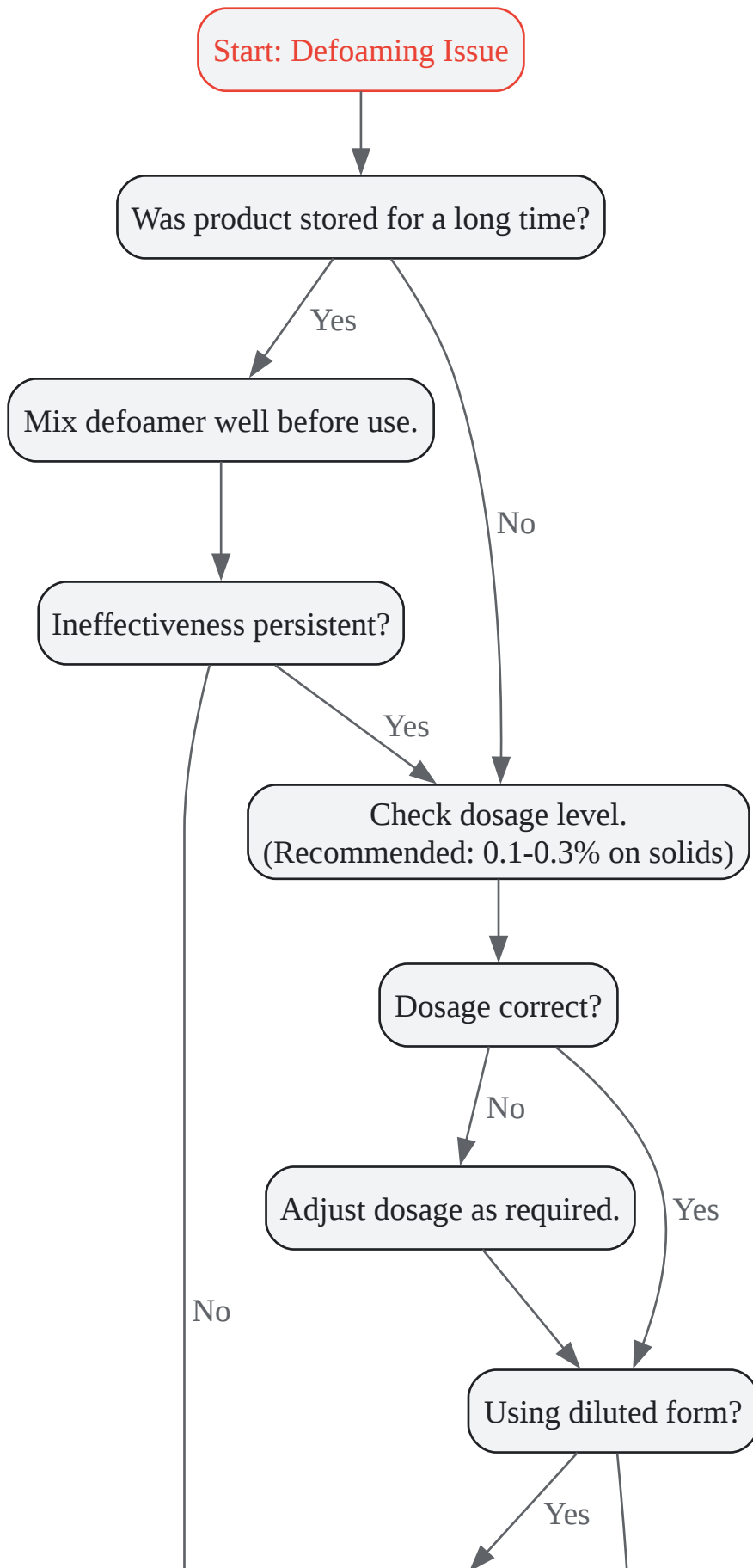
**Q1: Can NOPCO NXZ be diluted in water for easier application?** Yes, according to the manufacturer, **NOPCO NXZ** can be diluted with water. For the dilution process, it is essential to add the defoamer to water **under continuous mixing** to achieve a uniform dispersion [1].

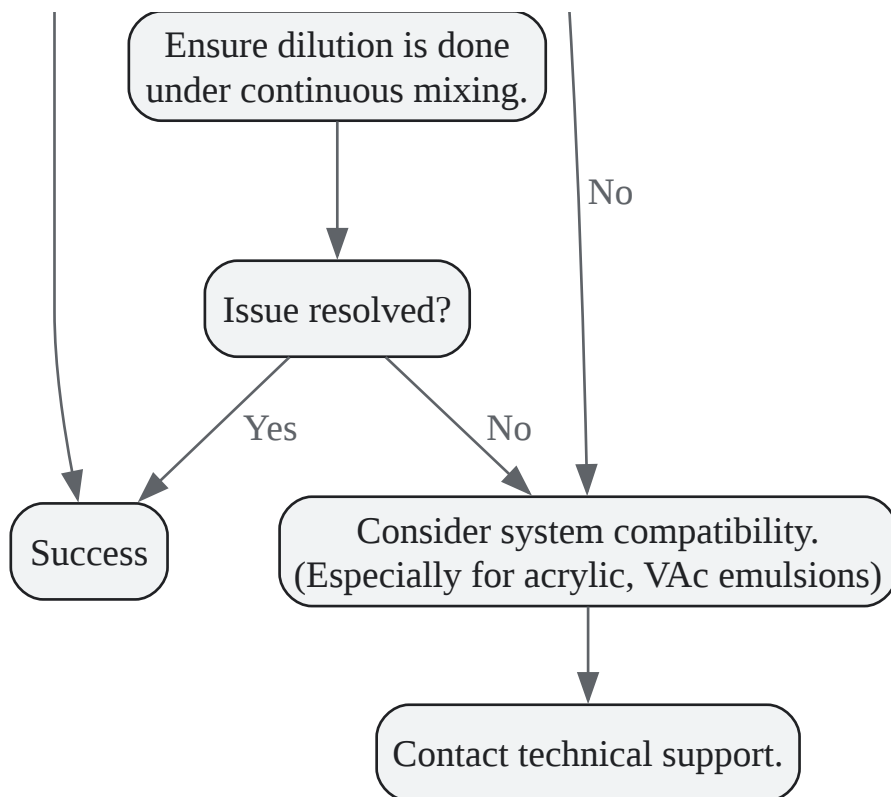
**Q2: What should I do if my NOPCO NXZ defoamer appears to have separated in the container?** Separation can occur after long storage periods. The manufacturer's guidance is to **mix the product well** before use to rehomogenize it [1].

**Q3: For which types of emulsions is NOPCO NXZ particularly recommended?** **NOPCO NXZ** is a metallic soap-type anti-foaming agent especially suited for **acrylic, vinyl acetate, or vinyl acetate-acrylic emulsions**. It is also applied in water-based paints and adhesives [1].

## Troubleshooting Guide

The following workflow outlines key steps for addressing common issues when using **NOPCO NXZ**.





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## Experimental Protocol Considerations

When planning your experiments, please note:

- The provided data and typical properties are for reference and **are not product specifications** [1].
- Always conduct preliminary tests to determine the optimal dosage and dilution for your specific experimental system, as foam generation can be highly process-dependent.

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## References

1. Series | NOPCO | SAN NXZ Defoamers NOPCO [[sannopco.co.jp](http://sannopco.co.jp)]

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